

Safe handling and storage procedures for 3,3-Diphenylpropanol

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Compound of Interest

Compound Name: 3,3-Diphenylpropanol

Cat. No.: B1345090

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Application Notes and Protocols for 3,3-Diphenylpropanol

Affiliation: Google Research

Abstract

This document provides detailed application notes and protocols for the safe handling and storage of **3,3-Diphenylpropanol** (CAS No: 20017-67-8). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. The protocols outlined below are based on available safety data sheets and general laboratory safety guidelines. This guide includes information on physical and chemical properties, hazard identification, personal protective equipment, handling and storage procedures, and emergency protocols.

Introduction

3,3-Diphenylpropanol is a chemical compound used in various research and development applications, including the preparation of prostacyclin (PGI₂) agonists.^[1] Due to its chemical nature, proper handling and storage are crucial to minimize risks and ensure the safety of laboratory personnel. This document outlines the necessary procedures for the safe use of this compound.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,3-Diphenylpropanol** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O	[1][2]
Molecular Weight	212.29 g/mol	[1][2]
Appearance	Colorless Oil	[1]
Melting Point	20-22 °C	[1][3]
Boiling Point	185 °C at 10 mm Hg	[1][3]
Density	1.067 g/mL at 25 °C	[1][3]
Refractive Index	n _{20/D} 1.584	[1][3]
Flash Point	>230 °F (>110 °C)	[1][3]
Solubility	Slightly soluble in Acetonitrile and Chloroform	[1]

Hazard Identification and GHS Classification

3,3-Diphenylpropanol is classified with the following hazards according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed

Source:[2]

Signal Word: Warning

Pictogram:

⚠️

Experimental Protocols

Personal Protective Equipment (PPE)

Before handling **3,3-Diphenylpropanol**, all personnel must be equipped with the appropriate PPE.

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A laboratory coat and closed-toe shoes are mandatory.
- Respiratory Protection: Not required under normal use conditions with adequate ventilation. If vapors or aerosols are generated, use a NIOSH-approved respirator.

Safe Handling Protocol

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
 - Locate the nearest safety shower and eyewash station before starting work.
 - Have a copy of the Safety Data Sheet (SDS) readily available.[\[4\]](#)
- Handling:
 - Avoid contact with eyes, skin, and clothing.[\[4\]](#)
 - Do not ingest or inhale the substance.[\[4\]](#)
 - Use appropriate tools (e.g., spatula, pipette) to handle the chemical to avoid direct contact.
 - Wash hands thoroughly after handling.[\[4\]](#)

- Post-Handling:
 - Clean the work area and any equipment used.
 - Properly dispose of any contaminated materials according to institutional and local regulations.
 - Remove and properly store or dispose of PPE.

Storage Protocol

- Container:
 - Keep the container tightly closed when not in use.
 - Ensure the container is properly labeled with the chemical name and hazard information.
- Storage Conditions:
 - Store in a dry, cool, and well-ventilated place.[\[5\]](#)
 - The recommended storage temperature is room temperature, sealed in a dry environment. [\[1\]](#)[\[3\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

Emergency Procedures

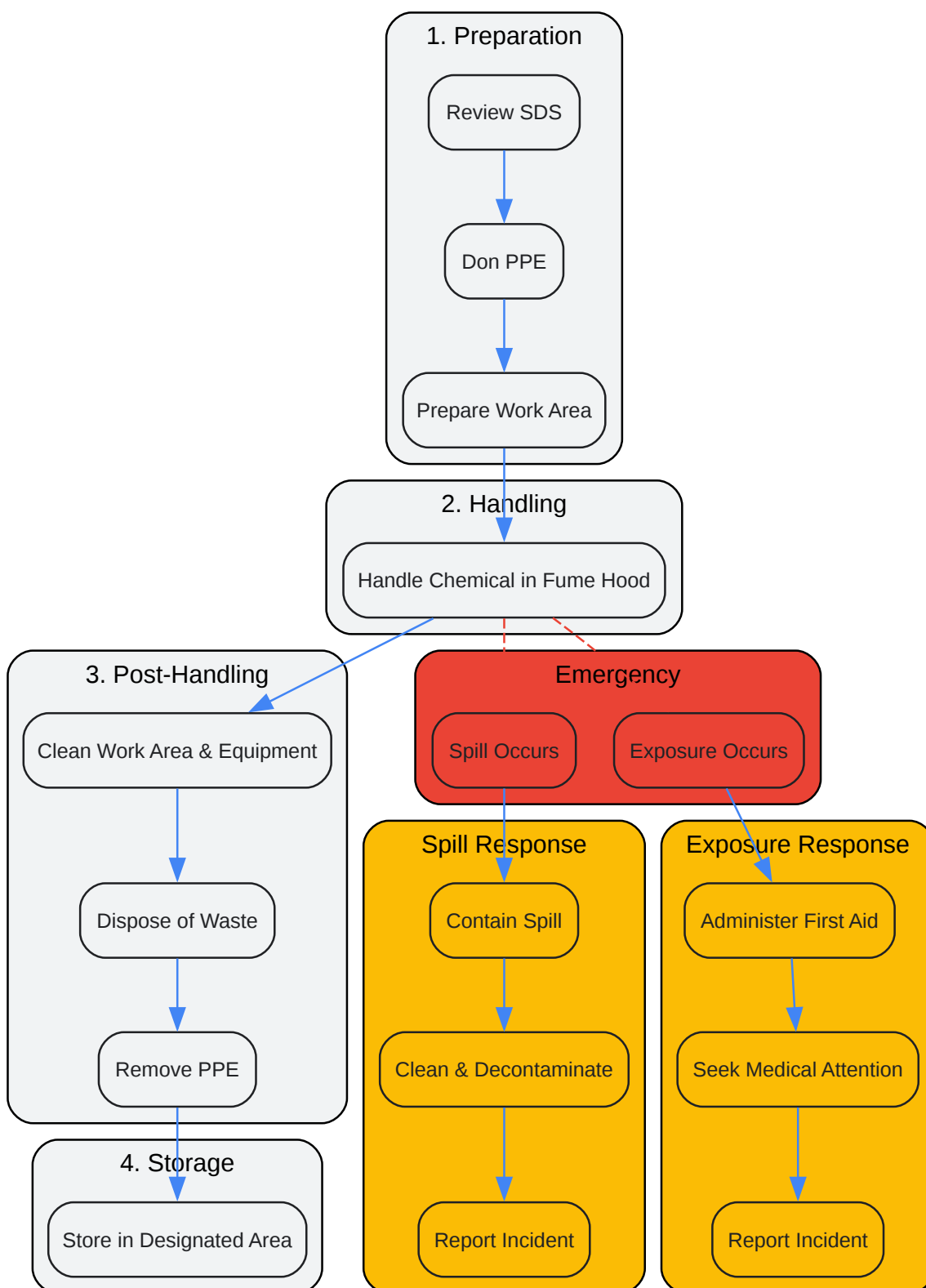
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash it before reuse.[\[4\]](#) Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Get immediate medical attention.[\[5\]](#)

- Spill:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a suitable container for disposal.
 - Clean the spill area thoroughly.

Visualizations

Safe Handling Workflow

The following diagram illustrates the general workflow for safely handling **3,3-Diphenylpropanol** in a laboratory setting.

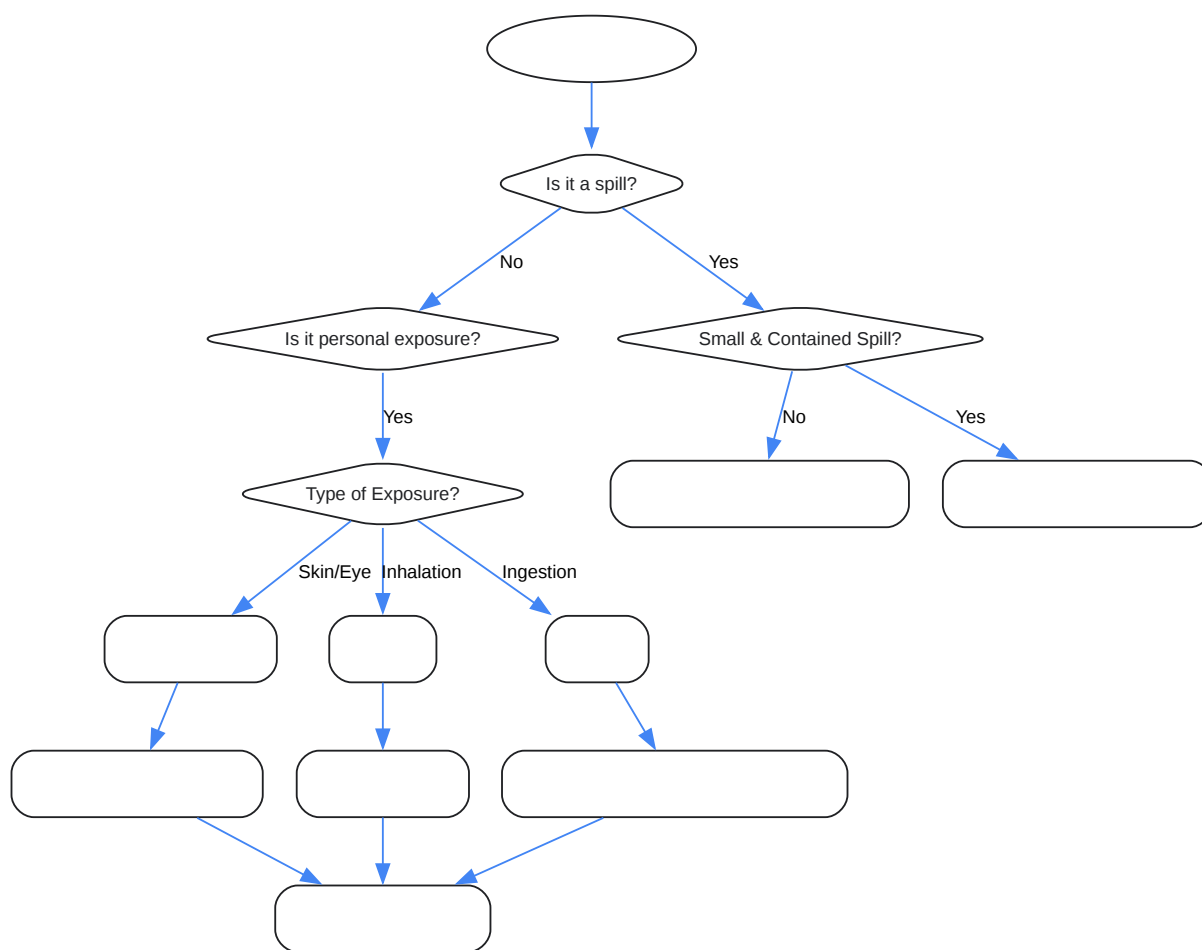


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Caption: Workflow for the safe handling of **3,3-Diphenylpropanol**.

Emergency Decision Tree

This diagram provides a logical flow for actions to be taken in the event of an emergency involving **3,3-Diphenylpropanol**.



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Caption: Decision tree for emergency response to incidents.

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